

What is the chemical structure of Trachelosiaside?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trachelosiaside*

Cat. No.: *B1646053*

[Get Quote](#)

In-Depth Technical Guide to Trachelosiaside

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trachelosiaside is a lignan glycoside that has been isolated from plants of the *Trachelospermum* genus. This technical guide provides a comprehensive overview of the chemical structure, properties, and reported biological activities of **Trachelosiaside**. Detailed experimental protocols for its isolation and characterization, including spectroscopic data, are presented to support further research and development efforts.

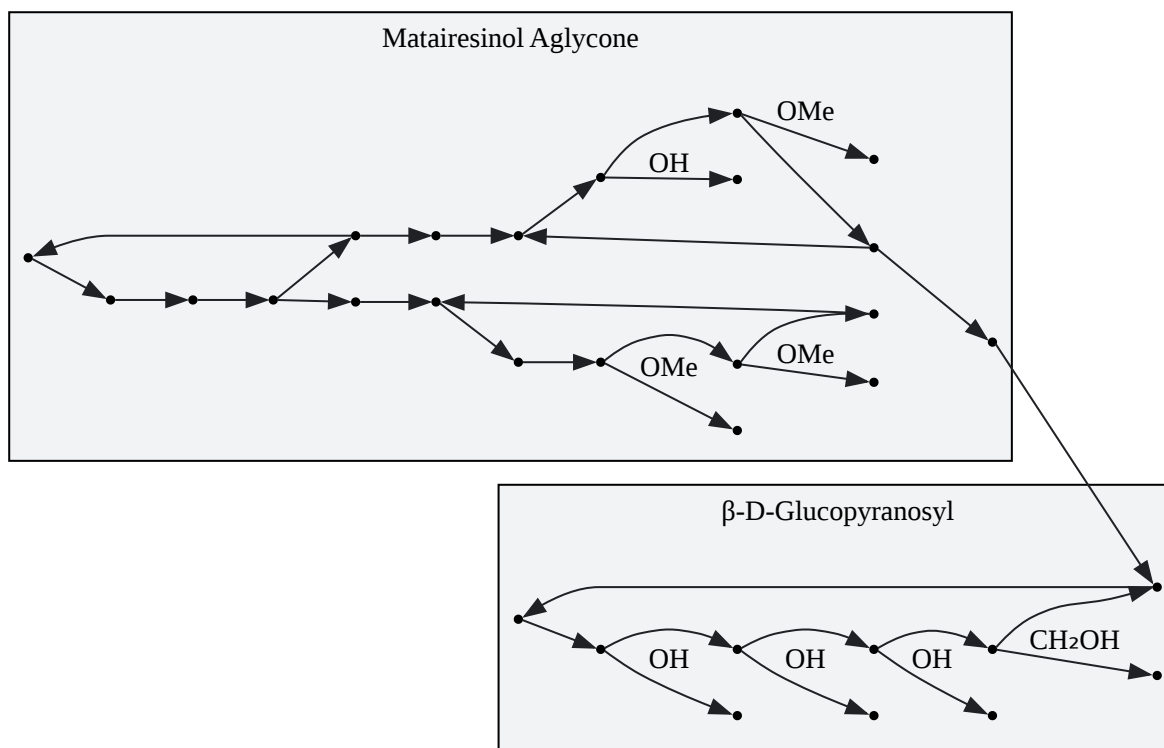
Chemical Structure and Properties

Trachelosiaside is a lignan C-glucoside. Its chemical structure is characterized by a matairesinol aglycone with a β -D-glucopyranosyl group attached to the C-5' position of the aromatic ring.

Table 1: Chemical and Physical Properties of **Trachelosiaside**

Property	Value	Source
CAS Number	106647-12-5	[1]
Molecular Formula	C ₂₆ H ₃₂ O ₁₁	[2]
Molecular Weight	520.53 g/mol	[2]
IUPAC Name	(3R,4R)-4-[(3,4-dimethoxyphenyl)methyl]-3-[[4-hydroxy-3-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]phenyl]methyl}oxolan-2-one	PubChem
SMILES	<chem>COC1=C(O)C(=CC(=C1)C[C@H]2--INVALID-LINK--CC3=CC(=C(C=C3)OC)OC)[C@H]4O--INVALID-LINK----INVALID-LINK----INVALID-LINK--[C@H]4O</chem>	[2]

Diagram 1: Chemical Structure of **Trachelosiaside**



[Click to download full resolution via product page](#)

Caption: 2D representation of the chemical structure of **Trachelosiaside**.

Spectroscopic Data

The structural elucidation of **Trachelosiaside** was achieved through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR).

Table 2: ¹H and ¹³C NMR Spectral Data for **Trachelosiaside**

Position	¹³ C (ppm)	¹ H (ppm, J in Hz)
Aglycone Moiety		
1	-	-
2	-	-
3	-	-
4	-	-
5	-	-
6	-	-
7	-	-
8	-	-
9	-	-
1'	-	-
2'	-	-
3'	-	-
4'	-	-
5'	-	-
6'	-	-
7'	-	-
8'	-	-
9'	-	-
OMe	-	-
OMe	-	-
Glucose Moiety		
1"	-	-

2"	-	-
3"	-	-
4"	-	-
5"	-	-
6"	-	-

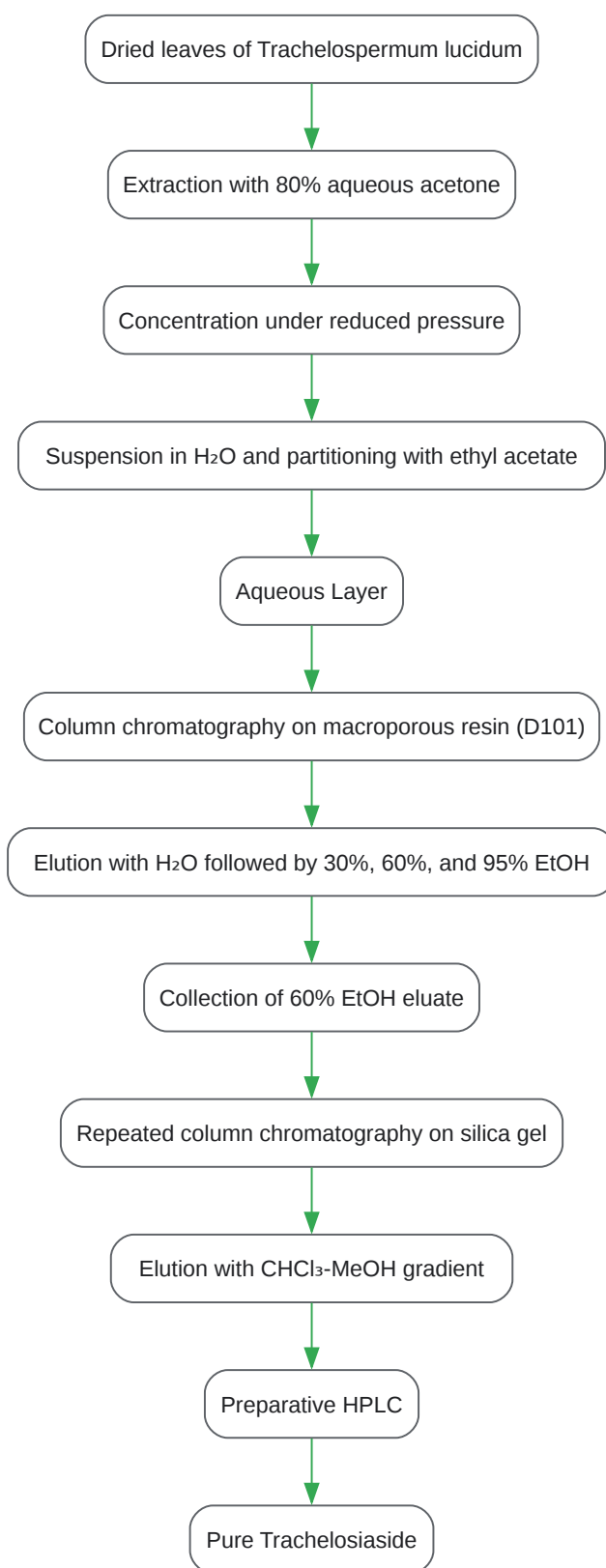
Note: Specific chemical shift values from the primary literature are pending full-text access to the cited reference.

Experimental Protocols

Isolation and Purification of Trachelosiaside

A detailed experimental protocol for the isolation of **Trachelosiaside** has been reported from *Trachelospermum lucidum*.^[3] The general workflow is as follows:

Diagram 2: Isolation Workflow for **Trachelosiaside**



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation and purification of **Trachelosiaside**.

Biological Activity

Lignans isolated from *Trachelospermum* species have been reported to possess a range of biological activities, including anti-inflammatory and antitumor effects.[4][5] However, specific studies detailing the signaling pathways modulated by **Trachelosiaside** are limited. Further research is required to elucidate the precise mechanism of action and therapeutic potential of this compound.

Conclusion

Trachelosiaside is a structurally interesting lignan C-glucoside with potential for further investigation. This guide provides foundational information on its chemical nature and isolation. Future studies should focus on obtaining detailed spectroscopic data, exploring its biological activities, and elucidating the underlying signaling pathways to fully understand its pharmacological potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lignans from *Trachelospermum asiaticum* (*Tracheolospermum*. II) [jstage.jst.go.jp]
- 2. Lignans from *Trachelospermum jasminoides* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Two new lignan glycosides from *Trachelospermum lucidum* (D. Don) Schum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Targeted Isolation of Lignans from *Trachelospermum asiaticum* Using Molecular Networking and Hierarchical Clustering Analysis - ProQuest [proquest.com]
- 5. Phytochemistry, Pharmacology and Traditional Uses of Plants from the Genus *Trachelospermum* L - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of Trachelosiaside?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1646053#what-is-the-chemical-structure-of-trachelosiaside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com